

# Effects of cocrystallization on the properties of melt-cast explosives like DNAN

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## Cocrystallization: Enhancing the Performance of Melt-Cast Explosives Like DNAN

A comparative guide for researchers on the improved properties of 2,4-dinitroanisole (DNAN) through cocrystallization, offering a promising alternative to traditional melt-cast explosives.

In the quest for safer and more effective energetic materials, cocrystallization has emerged as a powerful technique to tailor the physicochemical properties of explosives without altering their molecular structure. This guide provides a comparative analysis of the melt-cast explosive 2,4-dinitroanisole (DNAN) and its cocrystal derivatives, highlighting the significant improvements in thermal stability, sensitivity, and processability. This information is critical for researchers and professionals in materials science and defense technology.

## Performance Enhancements Through Cocrystallization

Cocrystallization involves combining two or more different molecules in a single crystal lattice, leading to a new crystalline solid with unique properties. For DNAN, a common melt-cast explosive, this technique has been shown to overcome some of its inherent drawbacks, such as a relatively high melting point, which can complicate manufacturing processes. By forming cocrystals with compounds like 1,3-dinitrobenzene (DNB) and 2-nitroaniline (NA), significant improvements in key performance and safety parameters have been observed.[1][2][3]

## Key Property Modifications:

- Reduced Melting Point: A lower melting point is highly desirable for melt-cast explosives as it allows for safer and more energy-efficient processing. Cocrystallization has been demonstrated to significantly decrease the melting point of DNAN, making it more compatible with existing manufacturing facilities that often rely on steam heating.[2][3]
- Improved Thermal Stability: The thermal stability of an explosive is crucial for its safe handling and storage. Cocrystals of DNAN have shown enhanced thermal stability, with a larger temperature window between melting and decomposition.[1][2][4] This provides a greater margin of safety during the melt-casting process.
- Decreased Sensitivity: Sensitivity to external stimuli such as impact and spark is a critical safety parameter for explosives. Cocrystallization can lead to a less sensitive material. For instance, the DNAN/NA cocrystal exhibits remarkably low impact and spark sensitivity.[1]

## Quantitative Data Comparison

The following tables summarize the key performance and safety parameters of DNAN and its cocrystals with DNB and NA, providing a clear comparison with the traditional melt-cast explosive, TNT.

Table 1: Thermal Properties

Compound	Melting Point (°C)	Decomposition Temperature (°C)
DNAN	94.0 - 95.0[2]	-226 (Onset)[5]
DNAN/DNB (1:1)	48.0[2][3]	Not explicitly stated
DNAN/NA (1:1)	67.5 - 69.3[2][3][4]	319.8[4]
TNT	80.8[6]	Not explicitly stated

Table 2: Sensitivity Properties

Compound	Impact Sensitivity ( $H_{50}$ , cm)	Spark Sensitivity ( $E_{50}$ , J)
DNAN	>112[1]	1.18
DNAN/DNB (1:1)	Not explicitly stated	0.85[1]
DNAN/NA (1:1)	>112[1]	1.78[1]
TNT	88[6]	~0.85 (similar to DNAN/DNB) [1]

Table 3: Detonation Properties

Compound	Density (g/cm <sup>3</sup> )	Detonation Velocity (km/s)	Detonation Pressure (GPa)
DNAN	1.34[6]	5.6[6]	7.02[6]
DNAN/DNB (1:1)	Not available	Not available (Calculated values for other cocrystals exist)	Not available (Calculated values for other cocrystals exist) [7][8][9]
DNAN/NA (1:1)	Not available	Not available (Calculated values for other cocrystals exist)	Not available (Calculated values for other cocrystals exist) [7][8][9]
TNT	1.64[6]	6.94[6]	29[6]

Note: Experimental detonation performance data for DNAN/DNB and DNAN/NA cocrystals are not readily available in the reviewed literature. The provided cells are marked as "Not available" to reflect this. Researchers often rely on theoretical calculations for initial performance estimation of novel cocrystals.

## Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

## Cocrystal Synthesis: Solvent Evaporation Method

The solvent evaporation method is a common technique for preparing cocrystals.[\[10\]](#)[\[11\]](#)[\[12\]](#)

- **Dissolution:** Equimolar amounts of DNAN and the coformer (e.g., DNB or NA) are dissolved in a suitable solvent (e.g., acetone, ethanol, or ethyl acetate) in a vessel. The choice of solvent is critical and should be one in which both components are soluble.[\[10\]](#)
- **Stirring:** The solution is stirred at a constant temperature to ensure homogeneity and facilitate intermolecular interactions between the DNAN and coformer molecules.
- **Evaporation:** The solvent is allowed to evaporate slowly and undisturbed at ambient temperature. This gradual process allows for the ordered arrangement of the molecules into the cocrystal lattice.
- **Isolation:** Once the solvent has fully evaporated, the resulting solid cocrystals are collected.
- **Characterization:** The formation of the cocrystal is confirmed using techniques such as Powder X-ray Diffraction (PXRD), Differential Scanning Calorimetry (DSC), and Fourier-Transform Infrared (FTIR) Spectroscopy to ensure a new crystalline phase has been formed.[\[13\]](#)

## Thermal Analysis: Differential Scanning Calorimetry (DSC)

DSC is used to determine the thermal properties of the materials, such as melting point and decomposition temperature.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

- **Sample Preparation:** A small, accurately weighed sample (typically 1-5 mg) of the material is placed in an aluminum pan, which is then hermetically sealed.
- **Instrument Setup:** The DSC instrument is calibrated using a standard material with a known melting point (e.g., indium).
- **Analysis:** The sample and a reference pan (usually empty) are placed in the DSC cell. The temperature is then increased at a constant rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen).

- Data Interpretation: The instrument measures the difference in heat flow between the sample and the reference. Endothermic events (like melting) and exothermic events (like decomposition) are recorded as peaks on the thermogram. The peak temperature of the endotherm corresponds to the melting point, while the onset of the large exotherm indicates the decomposition temperature.

## Sensitivity Testing: BAM Fallhammer Impact Test

The BAM (Bundesanstalt für Materialforschung und -prüfung) fallhammer test is a standardized method to determine the sensitivity of an explosive to impact.[18][19]

- Sample Preparation: A small, measured amount of the explosive (typically around 40 mm<sup>3</sup>) is placed in the test apparatus between two steel cylinders.
- Test Procedure: A drop weight of a known mass is released from a specific height, impacting the sample.
- Observation: The outcome is observed for any signs of reaction, such as a flame, smoke, or an audible report.
- Staircase Method: The test is repeated multiple times, with the drop height being increased or decreased depending on whether a reaction occurred in the previous trial. This "up-and-down" or "staircase" method is used to determine the height at which there is a 50% probability of causing an explosion (H<sub>50</sub> value).[19] A higher H<sub>50</sub> value indicates lower sensitivity.

## Sensitivity Testing: Electrostatic Spark Test

This test determines the sensitivity of an explosive to initiation by an electrostatic discharge.[6][20][21][22][23]

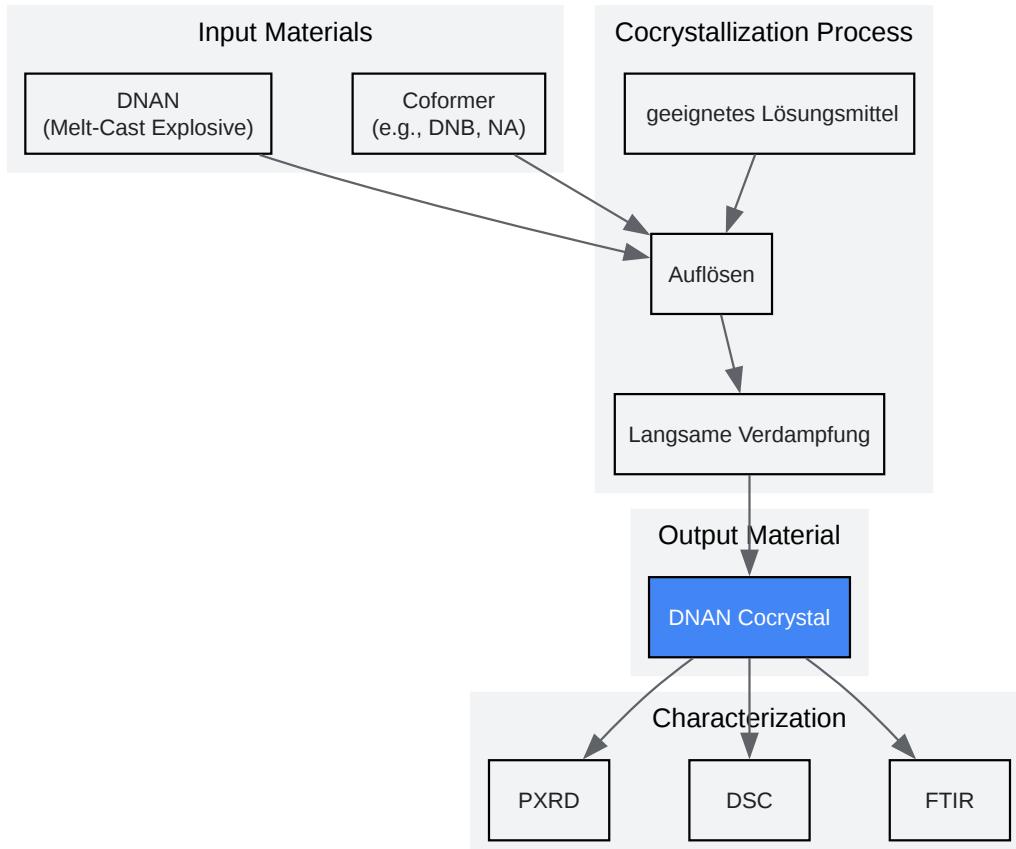
- Sample Preparation: A small, defined amount of the explosive is placed in a sample holder between two electrodes.
- Test Procedure: A capacitor is charged to a specific voltage, storing a known amount of energy. This energy is then discharged through the sample via a spark between the electrodes.

- Observation: The sample is observed for any reaction upon discharge.
- Energy Variation: The test is repeated with varying energy levels to determine the minimum spark energy required to cause initiation with a 50% probability ( $E_{50}$  value). A higher  $E_{50}$  value signifies a less sensitive material.

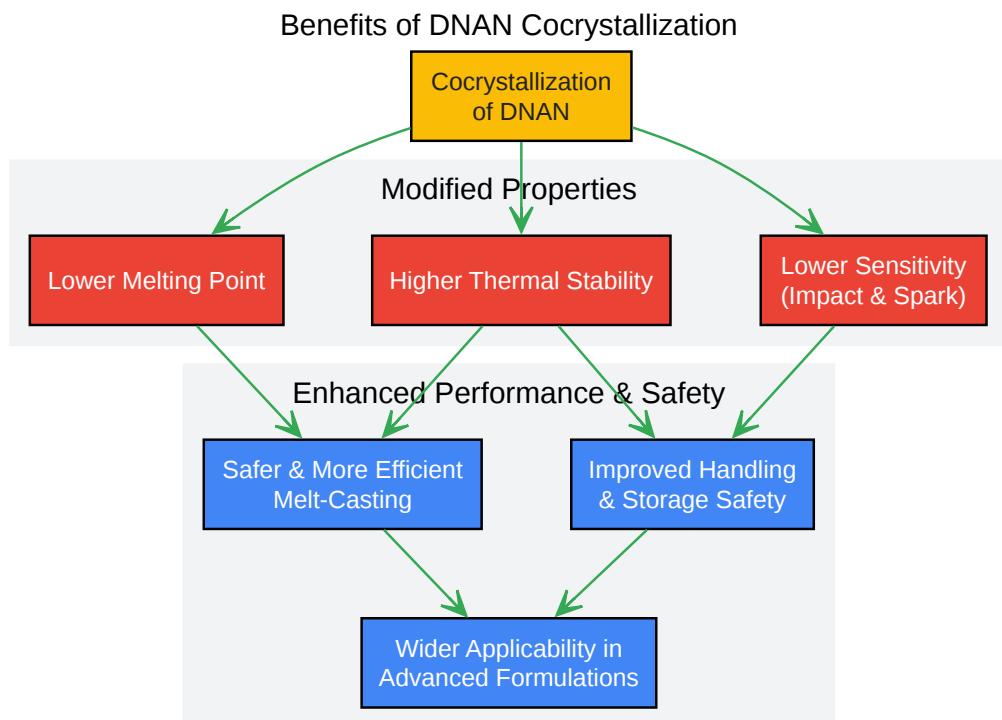
## Visualizing the Impact of Cocrystallization

The following diagrams illustrate the logical workflow and benefits of cocrystallization for melt-cast explosives.

## Cocrystallization Workflow for DNAN

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Caption: Workflow of DNAN cocrystal synthesis and characterization.



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Caption: Logical flow of property improvements from DNAN cocrystallization.

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